

Essential Safety and Logistical Information for Handling 2-Hydroxymethylene ethisterone

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Compound of Interest

Compound Name: 2-Hydroxymethylene ethisterone

Cat. No.: B13803411

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-Hydroxymethylene ethisterone** was identified. The following guidance is based on information for the closely related compound, ethisterone, and general best practices for handling potent steroidal compounds. Researchers should handle **2-Hydroxymethylene ethisterone** with a conservative approach, treating it as a potent compound with potential health risks.

Hazard Identification and Health Effects

2-Hydroxymethylene ethisterone is a derivative of ethisterone, a synthetic progestin. Based on data for ethisterone and similar steroidal compounds, **2-Hydroxymethylene ethisterone** should be considered a hazardous substance with the following potential health effects:

- Suspected Carcinogen: May cause cancer.[\[1\]](#)[\[2\]](#)
- Reproductive Toxicity: May damage fertility or the unborn child.[\[1\]](#)[\[2\]](#)
- Organ Damage: May cause damage to the reproductive system, liver, cardiovascular system, endocrine system, and central nervous system (CNS).
- Irritation: May cause skin, eye, and respiratory tract irritation.[\[3\]](#)
- Ingestion Hazards: May cause gastrointestinal tract irritation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure when handling **2-Hydroxymethylene ethisterone**. The following table summarizes the recommended PPE.

PPE Category	Specification	Purpose
Hand Protection	Double-gloving with chemotherapy-grade nitrile gloves (meeting ASTM D6978 standard).[4]	Prevents skin contact and absorption. The outer glove should be removed immediately after handling the compound, and both pairs should be changed frequently.
Eye Protection	Chemical safety goggles or a full-face shield.[3]	Protects eyes from dust and potential splashes.
Body Protection	Disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs.	Prevents contamination of skin and personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator. For spill cleanup, a powered air-purifying respirator (PAPR) with HEPA filters may be necessary.	Minimizes inhalation of airborne particles, especially when handling the powder outside of a primary engineering control.

Engineering Controls

- Ventilation: All handling of **2-Hydroxymethylene ethisterone** powder, including weighing and solution preparation, should be conducted in a certified chemical fume hood, a ventilated balance enclosure (VBE), or a glove box to minimize inhalation exposure.[3]
- Restricted Access: The area where the compound is handled should be a restricted zone with clear signage to prevent unauthorized entry.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:

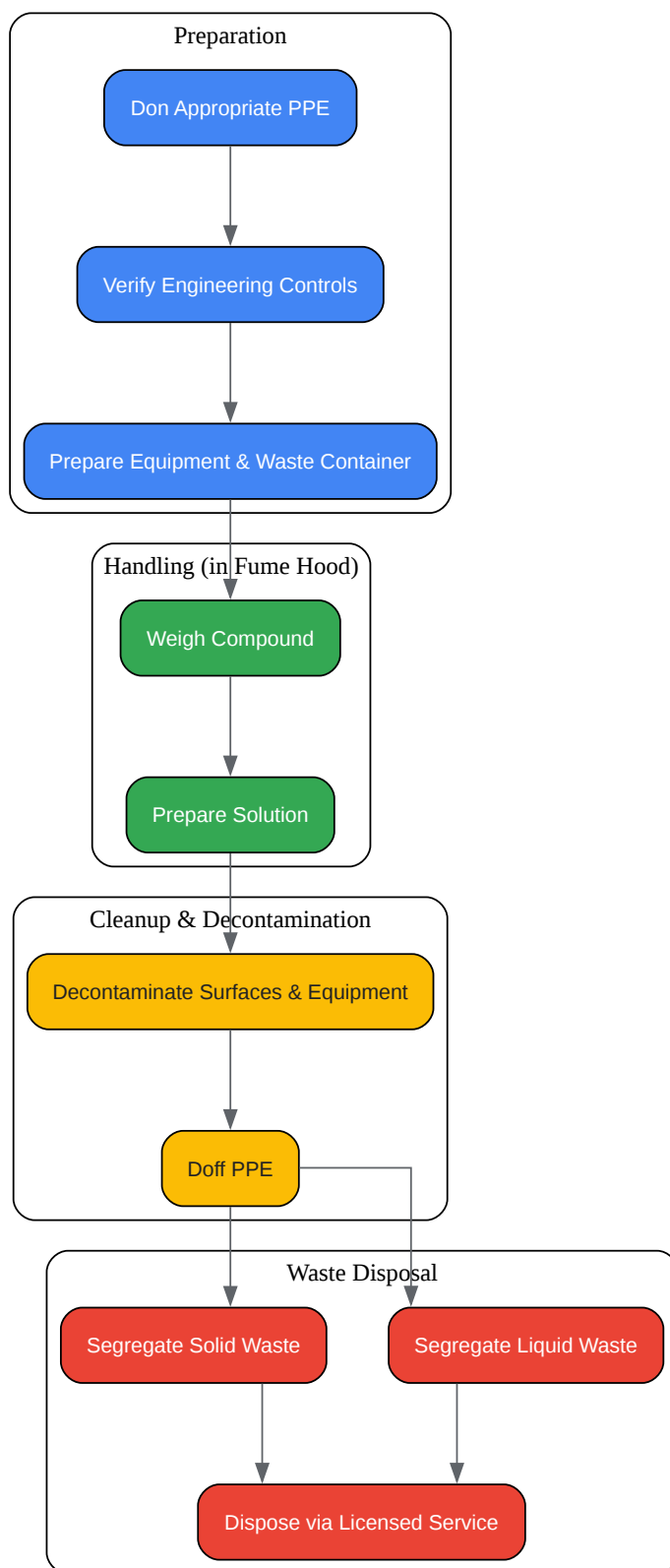
- Ensure all necessary PPE is available and in good condition.
- Verify that the engineering controls (e.g., chemical fume hood) are functioning correctly.
- Prepare all required equipment (spatulas, weigh boats, vials, solvents) and place them inside the engineering control before introducing the compound.
- Have a designated, clearly labeled hazardous waste container readily accessible within the work area.
- Weighing and Aliquoting:
 - Perform all weighing operations within a ventilated enclosure.
 - Use dedicated, clean utensils for handling the compound.
 - Handle the powder gently to prevent it from becoming airborne.
- Solution Preparation:
 - Add solvent to the vial containing the weighed powder slowly and carefully to avoid splashing.
 - Cap the vial securely before mixing or vortexing.
- Post-Handling:
 - Carefully remove the outer pair of gloves and dispose of them in the designated hazardous waste container before leaving the immediate work area.
 - Thoroughly decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate cleaning agent.
 - Wash hands thoroughly with soap and water after removing all PPE.

Disposal Plan

All waste contaminated with **2-Hydroxymethylene ethisterone** must be treated as hazardous waste.

- Solid Waste:
 - Place all contaminated disposable items, including gloves, gowns, weigh boats, and paper towels, into a clearly labeled, sealed hazardous waste container.[\[5\]](#)
 - Contaminated sharps (needles, scalpels) must be placed in a designated cytotoxic sharps container.[\[6\]](#)
- Liquid Waste:
 - Collect all liquid waste containing **2-Hydroxymethylene ethisterone** in a sealed, properly labeled hazardous waste container.
 - Do not pour any waste containing this compound down the drain.
- Waste Disposal:
 - All hazardous waste must be disposed of through a licensed hazardous waste disposal service in accordance with local, state, and federal regulations. The final disposal method will likely be high-temperature incineration.[\[2\]](#)

Experimental Workflow for Safe Handling



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References

- 1. hse.gov.uk [hse.gov.uk]
- 2. sharpsmart.co.uk [sharpsmart.co.uk]
- 3. benchchem.com [benchchem.com]
- 4. pharmacytimes.com [pharmacytimes.com]
- 5. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 6. edu.cdhb.health.nz [edu.cdhb.health.nz]
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